

# Sulfo-Cy5-TCO: A Comprehensive Technical Guide for Bioorthogonal Labeling

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## Compound of Interest

Compound Name: Sulfo-Cy5-TCO

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This in-depth technical guide provides a comprehensive overview of **Sulfo-Cy5-TCO**, a water-soluble fluorescent dye and click chemistry reagent. We will delve into its chemical structure, key properties, and its application in bioorthogonal labeling through the highly efficient inverse-electron-demand Diels-Alder (IEDDA) reaction with tetrazine-modified molecules. This guide includes detailed experimental protocols and visual diagrams to facilitate its use in research and drug development.

## Core Properties and Chemical Structure

**Sulfo-Cy5-TCO** is a valuable tool in bioconjugation, combining the bright, far-red fluorescence of the Sulfo-Cy5 dye with the highly reactive trans-cyclooctene (TCO) moiety. The sulfonated nature of the Cy5 dye ensures its water solubility, making it ideal for use in aqueous biological environments without the need for organic co-solvents that could denature sensitive proteins. [1] The TCO group enables rapid and specific covalent bond formation with tetrazine-containing molecules in a bioorthogonal manner, meaning the reaction occurs efficiently within a biological system without interfering with native biochemical processes. [2][3]

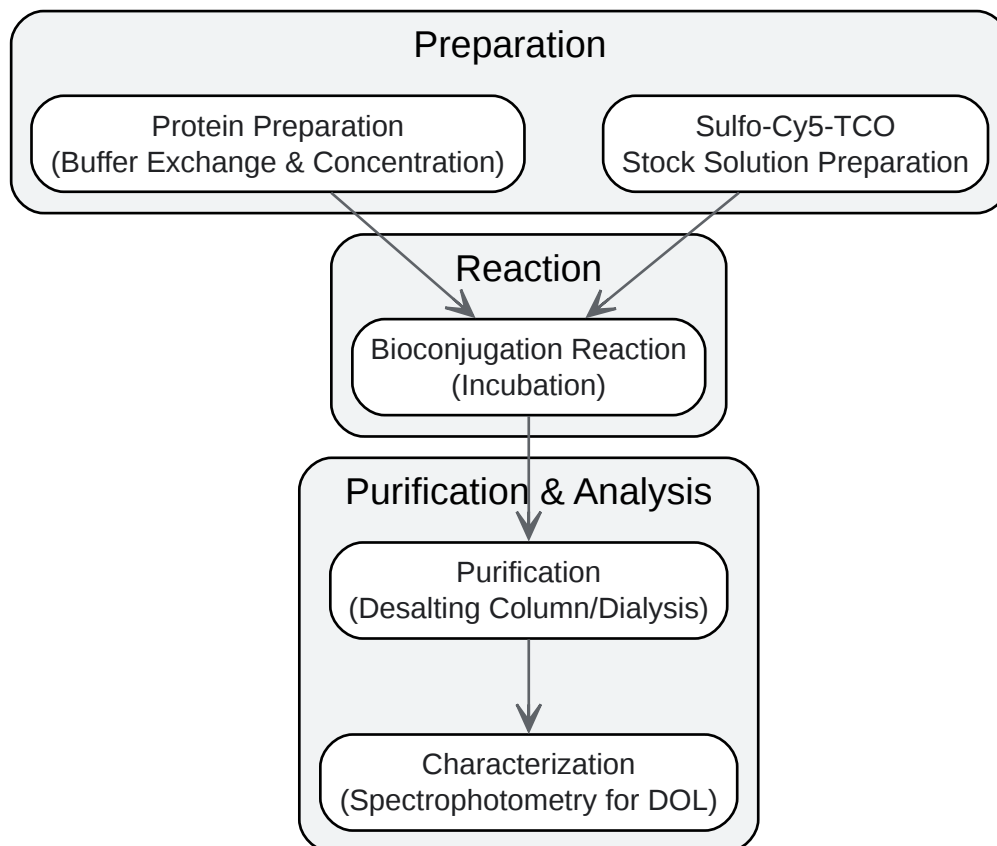
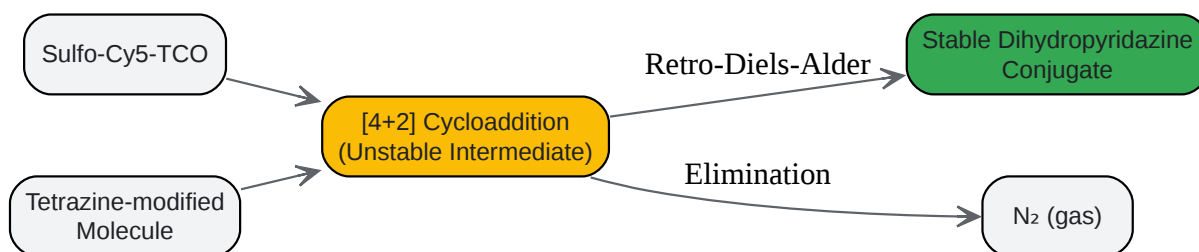
## Chemical and Physical Properties of Sulfo-Cy5-TCO

A summary of the key quantitative data for **Sulfo-Cy5-TCO** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>46</sub> H <sub>62</sub> N <sub>4</sub> O <sub>12</sub> S <sub>3</sub>	[4][5]
Molecular Weight	959.2 g/mol	
Excitation Maximum (λ <sub>ex</sub> )	647 nm	
Emission Maximum (λ <sub>em</sub> )	655 nm	
Extinction Coefficient	250,000 M <sup>-1</sup> cm <sup>-1</sup>	
Purity	≥95%	
Solubility	Water, DMSO, DMF	
Storage Conditions	-20°C, desiccated and protected from light	

## Chemical Structure of Sulfo-Cy5-TCO

The chemical structure of **Sulfo-Cy5-TCO** features a central heptamethine cyanine core (Sulfo-Cy5) responsible for its fluorescent properties. This is linked to a trans-cyclooctene (TCO) group, the dienophile in the bioorthogonal reaction. The sulfonate groups enhance water solubility.



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